

An In-depth Technical Guide to the Physical Properties of 4'-Butoxyacetophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-(4-Butoxyphenyl)ethanone*

CAS No.: 5736-89-0

Cat. No.: B1265826

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Butoxyacetophenone, a substituted aromatic ketone, is a compound of increasing interest within the realms of organic synthesis, medicinal chemistry, and materials science. Its molecular structure, characterized by a butyoxy group and a ketone functional group attached to a benzene ring, imparts a unique combination of properties that make it a versatile intermediate and target molecule. Understanding the fundamental physical properties of 4'-Butoxyacetophenone is paramount for its effective handling, characterization, and application in research and development. This guide provides a comprehensive overview of these properties, supported by experimental protocols and theoretical considerations, to empower researchers in their scientific endeavors.

Core Physical and Chemical Properties

A thorough understanding of the physicochemical characteristics of a compound is the bedrock of its application. The properties of 4'-Butoxyacetophenone are summarized below.

Property	Value	Source(s)
CAS Number	5736-89-0	[1]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[2][3]
Molecular Weight	192.25 g/mol	[2]
Appearance	White or colorless to almost white or almost colorless powder, lump, or clear liquid. It is described as a low melting solid with a sweet odor.	[1][3]
Melting Point	25-27 °C	[1]
Boiling Point	302-304 °C (lit.)	[1][2][4]
Density	1.017 g/mL at 25 °C (lit.)	[1][2][4]
Refractive Index (n ₂₀ /D)	1.531 (lit.)	[1][2][4]
Solubility	Very faint turbidity in Methanol. The product is insoluble and sinks in water.	[1][3]
Flash Point	>230 °F (>110 °C)	[1][4]

Structural Elucidation: The Foundation of Physical Behavior

The physical properties of 4'-Butoxyacetophenone are a direct consequence of its molecular architecture. The presence of the polar carbonyl group (C=O) and the ether linkage (-O-) introduces polarity, while the butyl chain and the aromatic ring contribute to its nonpolar character. This amphipathic nature governs its solubility and intermolecular interactions.

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Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4'-Butoxyacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265826/docs#an-in-depth-technical-guide-to-the-physical-properties-of-4-butoxyacetophenone\]](https://www.benchchem.com/product/b1265826/docs#an-in-depth-technical-guide-to-the-physical-properties-of-4-butoxyacetophenone)

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